

# Phenafleur (2-Phenylethyl 2-Phenylacetate): A Technical Guide to Natural Sources and Extraction

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## Compound of Interest

Compound Name: PHENAFLEUR

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This technical guide provides a comprehensive overview of the natural sources, extraction, and synthesis of **Phenafleur**, a fragrance ingredient chemically known as 2-phenylethyl 2-phenylacetate. While this compound is found in nature, its commercial production is dominated by chemical synthesis due to economic factors. This document details both the natural occurrences and the prevalent synthetic route, presenting quantitative data, experimental protocols, and process visualizations to support research and development.

## Natural Occurrence of Phenafleur

**Phenafleur** (2-phenylethyl 2-phenylacetate) has been identified as a constituent in the essential oils and absolutes of several plants. Notably, it is present in:

- **Champaca Absolute** (*Magnolia champaca*): This is a primary known natural source. The absolute, a concentrated aromatic extract, contains 2-phenylethyl 2-phenylacetate. However, extraction from this source is associated with a very high cost, making it commercially unviable for large-scale production.<sup>[1]</sup>
- **Eucalyptus crenulata** and **Eucalyptus aggregata**: The presence of 2-phenylethyl 2-phenylacetate has also been reported in these species of *Eucalyptus*.<sup>[2]</sup>

## Extraction from Natural Sources

The extraction of 2-phenylethyl 2-phenylacetate from its natural sources, particularly from *Magnolia champaca* flowers to produce Champaca Absolute, is a multi-step process. Due to its high cost, this method is not the standard for commercial production.

## General Experimental Protocol for Absolute Extraction

The production of an absolute from botanical sources like *Champaca* flowers typically involves solvent extraction. This method is preferred for delicate flowers where the heat of steam distillation would degrade the aromatic compounds.

- **Solvent Extraction:** The fresh, aromatic plant material (e.g., *Champaca* flowers) is washed with a non-polar solvent, such as hexane. This dissolves the fragrant compounds, waxes, and pigments from the plant material, resulting in a waxy, semi-solid substance known as "concrete."
- **Alcohol Washing:** The concrete is then repeatedly washed with a polar solvent, typically ethanol. The highly aromatic compounds are soluble in ethanol, while the waxes and other less soluble substances are left behind.
- **Filtration and Concentration:** The ethanol solution is then chilled to a low temperature to precipitate any remaining waxes. This is followed by filtration to remove these non-aromatic components.
- **Solvent Evaporation:** Finally, the ethanol is removed from the solution through vacuum distillation at a low temperature. The resulting product is a highly concentrated, aromatic liquid known as an "absolute."

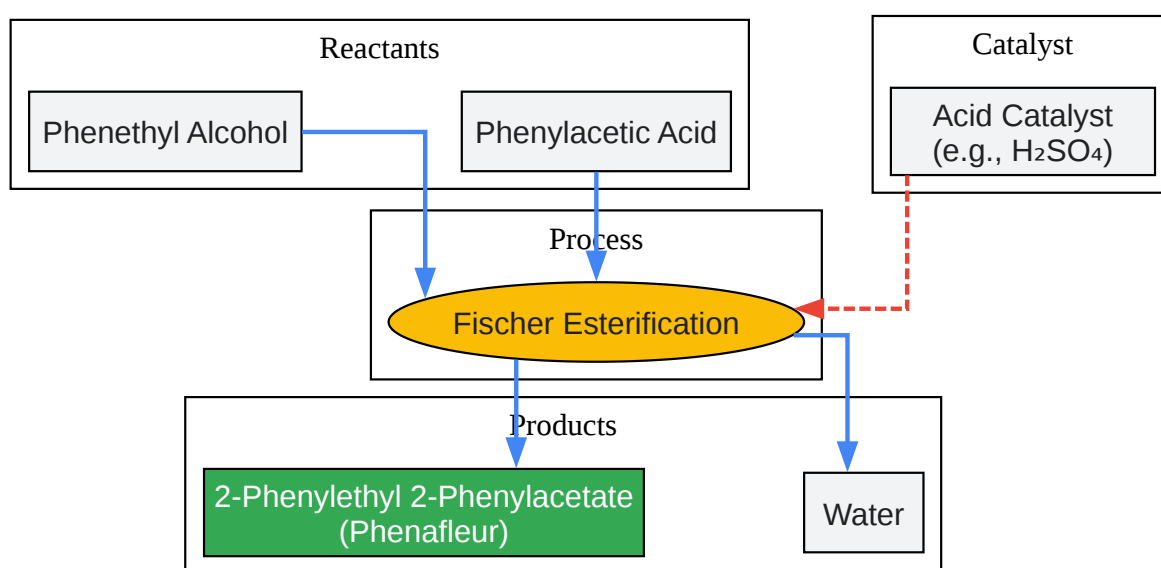
The 2-phenylethyl 2-phenylacetate would be a component within the final *Champaca* Absolute. Isolation of the pure compound from the absolute would require further chromatographic techniques, adding to the complexity and cost.

## Chemical Synthesis of 2-Phenylethyl 2-Phenylacetate

The primary route for the commercial production of 2-phenylethyl 2-phenylacetate is through chemical synthesis. This method is more cost-effective and allows for a higher purity of the final product.

## Synthesis Pathway

The synthesis is achieved through the Fischer esterification of phenethyl alcohol and phenylacetic acid, typically catalyzed by an acid.[1]



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*Chemical synthesis pathway of **Phenafleur**.*

## Experimental Protocol for Synthesis

- **Reaction Setup:** In a round-bottom flask equipped with a reflux condenser and a Dean-Stark apparatus, equimolar amounts of phenethyl alcohol and phenylacetic acid are dissolved in a suitable solvent that forms an azeotrope with water, such as toluene.
- **Catalyst Addition:** A catalytic amount of a strong acid, such as concentrated sulfuric acid or p-toluenesulfonic acid, is added to the mixture.[3]

- **Reaction Execution:** The mixture is heated to reflux. The water produced during the esterification is removed azeotropically using the Dean-Stark apparatus to drive the reaction to completion.
- **Work-up:** After the reaction is complete (as monitored by the cessation of water collection or by techniques like TLC or GC), the reaction mixture is cooled to room temperature. It is then washed with a saturated sodium bicarbonate solution to neutralize the acid catalyst, followed by washing with brine.
- **Purification:** The organic layer is dried over an anhydrous salt (e.g., sodium sulfate) and the solvent is removed under reduced pressure. The resulting crude product can be further purified by vacuum distillation to yield pure 2-phenylethyl 2-phenylacetate.

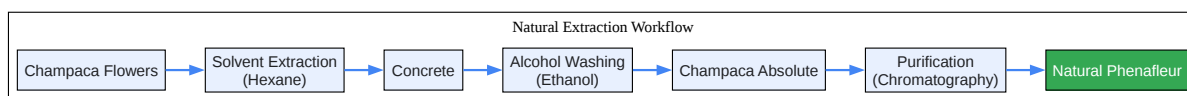
## Quantitative Data

The following table summarizes the key physicochemical properties of 2-phenylethyl 2-phenylacetate.

Property	Value
Molecular Formula	C <sub>16</sub> H <sub>16</sub> O <sub>2</sub>
Molecular Weight	240.30 g/mol
Appearance	Colorless to pale yellow liquid or white solid
Melting Point	26.5 °C
Boiling Point	325 °C
Density	1.082 g/cm <sup>3</sup>
Flash Point	113 °C
Vapor Pressure	0.000528 mmHg @ 23°C
Log P	3.93

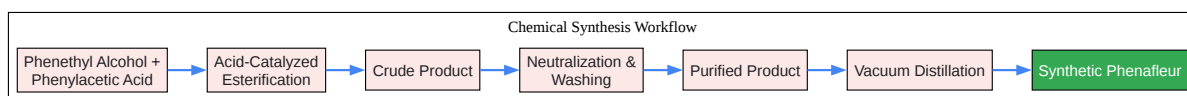
## Experimental and Logical Workflows

The following diagrams illustrate the workflows for the natural extraction and chemical synthesis of **Phenafleur**.



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*Conceptual workflow for natural extraction.*



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*Workflow for chemical synthesis of **Phenafleur**.*

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## References

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